

Application Notes and Protocols for High-Throughput Screening of C18H16BrFN2OS Derivatives

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Compound of Interest

Compound Name: C18H16BrFN2OS

Cat. No.: B12623647

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for high-throughput screening (HTS) assays relevant to the characterization of **C18H16BrFN2OS** derivatives and other small molecules. The protocols focus on three key areas of early-stage drug discovery: target engagement with protein kinases, functional antagonism of G-protein coupled receptors (GPCRs), and general cell viability to assess cytotoxicity.

Biochemical Kinase Inhibition Assay: LanthaScreen® Eu Kinase Binding Assay

This assay is designed to measure the binding affinity of test compounds to the ATP site of a protein kinase. It is a competitive binding assay that utilizes a europium-labeled antibody and a fluorescently labeled ATP-competitive tracer.

Signaling Pathway Diagram

Caption: LanthaScreen® Eu Kinase Binding Assay Principle.

Experimental Workflow

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